

"Methyl 2-amino-2-phenylacetate hydrochloride" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Methyl 2-amino-2-phenylacetate hydrochloride

Cat. No.: B045393

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An In-depth Technical Guide to the Material Safety Data Sheet for **Methyl 2-amino-2-phenylacetate hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Proactive Approach to Laboratory Safety

In the fast-paced environment of research and drug development, a thorough understanding of the chemical reagents we handle is not merely a regulatory formality but a cornerstone of scientific integrity and personal safety. This guide provides a comprehensive analysis of the Material Safety Data Sheet (MSDS) for **Methyl 2-amino-2-phenylacetate hydrochloride** (CAS No: 15028-39-4). As a key building block in synthetic chemistry, its safe handling is paramount. This document moves beyond a simple recitation of safety data, offering a senior application scientist's perspective on the causality behind safety protocols and the logic of experimental design when working with this compound.

Section 1: Chemical and Physical Identity

The first step in a robust safety assessment is to confirm the identity and fundamental properties of the material. **Methyl 2-amino-2-phenylacetate hydrochloride** is the

hydrochloride salt of the methyl ester of phenylglycine.[\[1\]](#)[\[2\]](#) This information is critical as the salt form can influence properties like solubility and stability compared to the free base.

Property	Value	Source(s)
CAS Number	15028-39-4; 15028-40-7	[1] [2] [3]
Molecular Formula	C ₉ H ₁₂ ClNO ₂	[1] [2]
Molecular Weight	201.65 g/mol	[1] [3]
Appearance	Solid	
Melting Point	220-223 °C	
Storage Temperature	Room Temperature, in a dry, cool, and well-ventilated place.	[1] [4] [5] [6]

Understanding these properties is foundational. For instance, its solid form and high melting point indicate that the primary exposure risk at room temperature will be through inhalation of dust particles rather than volatile vapors. This directly informs the requirement for specific engineering controls and personal protective equipment, which we will discuss later.

Section 2: Hazard Identification and Toxicological Profile

Methyl 2-amino-2-phenylacetate hydrochloride is classified under the Globally Harmonized System (GHS) with the GHS07 pictogram, indicating that it is harmful.[\[7\]](#) The signal word is "Warning".[\[7\]](#)[\[8\]](#)[\[9\]](#)

The specific hazard statements associated with this compound are:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

This profile necessitates a careful approach to handling. The irritation potential for skin, eyes, and the respiratory system suggests that the compound can readily interact with biological tissues.[\[2\]](#) Ingestion may lead to gastrointestinal irritation, nausea, and vomiting.

Caption: GHS Hazard Profile for **Methyl 2-amino-2-phenylacetate hydrochloride**.

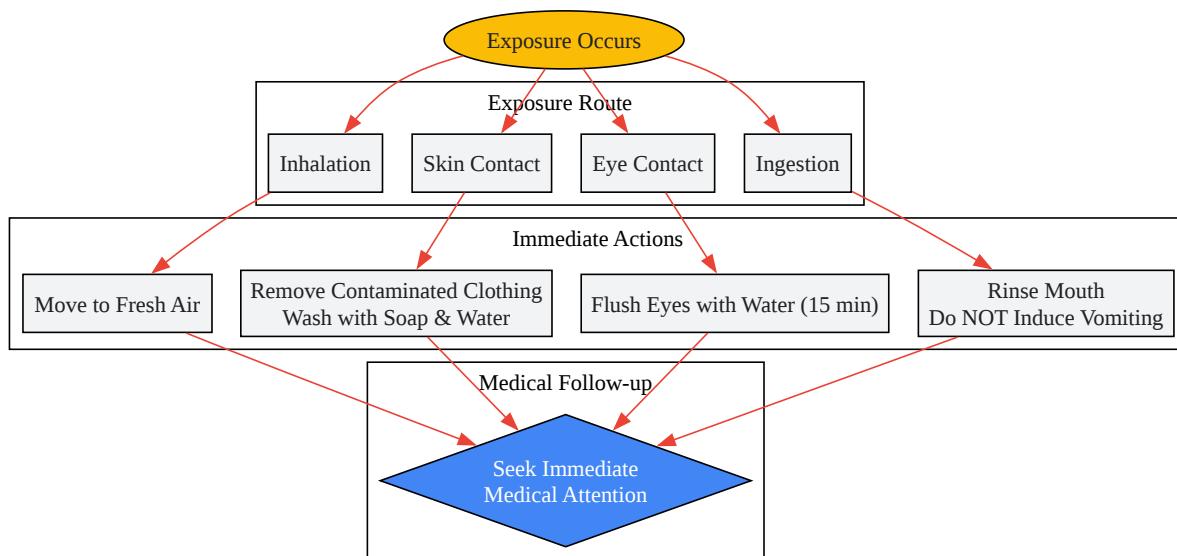
Section 3: First-Aid and Emergency Response Protocols

In the event of an exposure, immediate and correct action is critical. The following protocols are based on established first-aid principles for chemicals with this hazard profile.

Experimental Protocol: Emergency First-Aid Response

- Inhalation:
 - Action: Immediately move the affected individual to fresh air.[\[1\]](#)[\[2\]](#)
 - Causality: This removes the person from the source of exposure, preventing further inhalation of the irritant dust.
 - Follow-up: If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration, but avoid mouth-to-mouth resuscitation if the substance was ingested or inhaled.[\[1\]](#)[\[3\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact:
 - Action: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[\[1\]](#)
 - Causality: Prompt and thorough washing is necessary to remove the chemical from the skin surface and mitigate irritation.
 - Follow-up: If skin irritation develops or persists, seek medical advice.
- Eye Contact:

- Action: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1] If present, remove contact lenses after the initial flushing.[8]
- Causality: Extensive irrigation is crucial to dilute and remove the irritant, preventing serious eye damage.
- Follow-up: Seek immediate medical attention, especially if irritation persists.[8]
- Ingestion:
 - Action: Rinse the mouth thoroughly with water.[1][8] Do not induce vomiting.[1][3]
 - Causality: Inducing vomiting can cause further damage to the esophagus. Rinsing the mouth helps to remove any remaining chemical.
 - Follow-up: Never give anything by mouth to an unconscious person. Call a poison control center or a doctor immediately.[1][3]



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Caption: Workflow for First-Aid Emergency Response.

Section 4: Safe Handling, Storage, and Engineering Controls

Proactive safety measures are always preferable to reactive responses. Adherence to proper handling and storage protocols is non-negotiable.

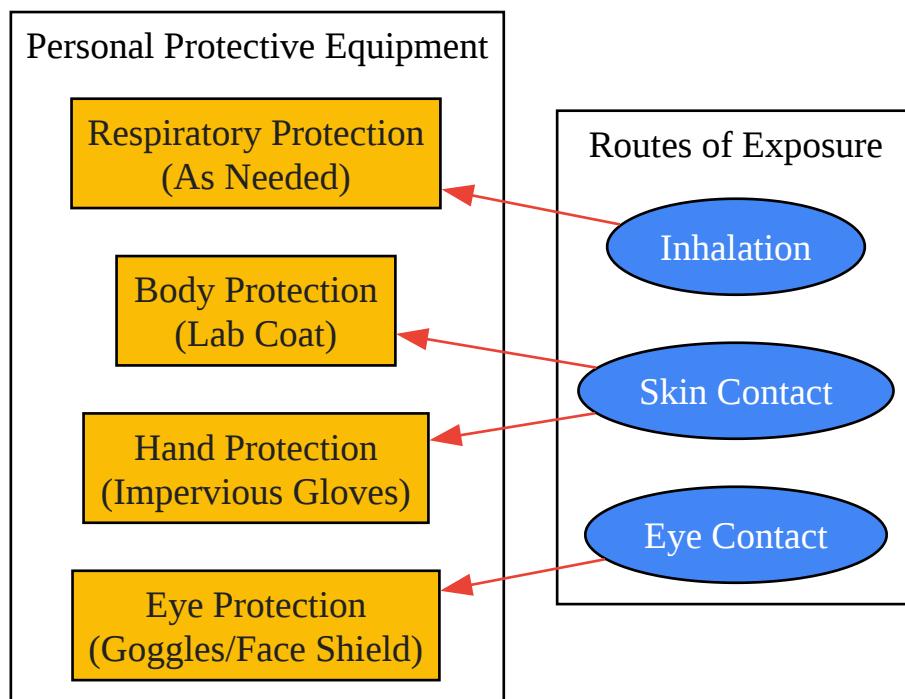
- **Handling:** Always handle this compound in a well-ventilated area, preferably within a fume hood, to minimize the risk of inhaling dust.^{[1][4]} Avoid the formation of dust and aerosols.^{[1][8]} Use non-sparking tools to prevent ignition sources.^[1] Standard laboratory practice dictates that you should wash your hands thoroughly after handling and before eating, drinking, or smoking.^{[4][8]}

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[1][2][4] Keep it away from incompatible materials such as strong acids, strong bases, and strong oxidizing agents.
- Engineering Controls: A properly functioning ventilation system is essential. Eyewash stations and safety showers must be readily accessible in the immediate vicinity of any workstation where this chemical is handled.[10]

Section 5: Personal Protective Equipment (PPE) Protocol

Engineering controls are the first line of defense, but a robust PPE protocol is the final barrier between the researcher and the chemical.

- Eye and Face Protection: Wear safety glasses with side-shields or goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[11] If there is a risk of splashing, a face shield should also be worn.
- Hand Protection: Wear suitable, impervious chemical-resistant gloves that comply with EC Directive 89/686/EEC and the related standard EN374.[1] The choice of glove material (e.g., nitrile, neoprene) should be based on permeation and breakthrough time data for the specific laboratory conditions.
- Skin and Body Protection: Wear a laboratory coat or other suitable protective clothing to prevent skin contact.[1][8] Contaminated clothing should be removed and washed before reuse.[8]
- Respiratory Protection: Under normal use with adequate ventilation, respiratory protection may not be required. However, if dust is generated and exposure limits are exceeded, a fit-tested NIOSH-approved N95 or P100 particulate respirator should be used.[12]



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Caption: PPE to Mitigate Routes of Exposure.

Section 6: Accidental Release and Disposal Procedures

- Accidental Release: In the event of a spill, ensure adequate ventilation and evacuate unnecessary personnel from the area.^[1] Avoid creating dust.^[1] Use personal protective equipment.^[1] Sweep up the spilled solid material and place it into a suitable, closed container for disposal.^[2] Do not let the chemical enter drains.^[1]
- Disposal: This material and its container must be disposed of as hazardous waste.^[2] Disposal should be carried out by an approved waste disposal plant in accordance with local, state, and federal regulations.^[2]

Section 7: Fire and Explosion Hazard Data

- Extinguishing Media: Use extinguishing media appropriate for the surrounding fire. Suitable options include dry chemical, carbon dioxide, or alcohol-resistant foam.^{[1][8]}

- Specific Hazards: During a fire, hazardous decomposition products may be formed, including carbon monoxide, carbon dioxide, and nitrogen oxides.[11]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][11]

Conclusion

A comprehensive understanding and diligent application of the information contained within the Material Safety Data Sheet for **Methyl 2-amino-2-phenylacetate hydrochloride** are essential for maintaining a safe and productive research environment. By moving beyond mere compliance and embracing a culture of safety that questions and understands the causality behind each protocol, we can effectively mitigate the risks associated with this and other chemical reagents.

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